Structural & Functional Profiling: 6-Oxospiro[3.3]heptane-2-carboxamide

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Compound of Interest

Compound Name:	*6-Oxospiro[3.3]heptane-2-carboxamide*
CAS No.:	*1851620-37-5*
Cat. No.:	*B2831044*

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A Crystallographic & Physicochemical Comparison Guide for Medicinal Chemistry[1]

Executive Summary

In the transition from flat, aromatic-dominated chemical space to high-Fsp^3 architectures, the spiro[3.3]heptane scaffold has emerged as a premier bioisostere.[1][2] This guide analyzes the crystallographic characterization of **6-Oxospiro[3.3]heptane-2-carboxamide**, a bifunctional building block offering a rigid, non-planar geometry.[1]

We compare this scaffold against traditional 1,4-disubstituted phenyl and cyclohexane analogs.[1] The data presented validates its utility in improving solubility and metabolic stability while maintaining precise exit vectors for ligand-target interactions.[1]

Crystallographic Characterization

Crystal Structure Analysis

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Unlike the planar benzene ring or the chair-conformation cyclohexane, the spiro[3.3]heptane core adopts a "butterfly" or "bow-tie" conformation.[1] X-ray diffraction data reveals critical geometric parameters that define its bioisosteric potential.

Key Structural Parameters (Derived from Spiro[3.3]heptane Core Data):

Feature	6-Oxospiro[3.3]heptane-2-carboxamide	1,4-Phenylene (Reference)	Cyclohexane (Chair)
Space Group	$P2_1/c$ (Typical for amide derivatives)	$P2_1/c$ or Pbca	$P2_1/n$
Ring Puckering	~20–28° (Butterfly angle)	0° (Planar)	~109.5° (Chair)
C(spiro)-C Bond	1.54 – 1.56 Å	1.39 Å (Aromatic)	1.54 Å
Exit Vector Angle	180° (Linear projection)*	180° (Linear)	~180° (Zig-zag)
Inter-substituent Distance	~5.8 Å (C2 to C6)	~5.8 Å (C1 to C4)	~5.6 Å (C1 to C4)

*Note: While the projection is linear, the puckering creates a slight offset, allowing the spiro scaffold to access "non-collinear" chemical space that flat aromatics cannot.

Molecular Geometry & Packing

The 6-oxo group introduces a strong dipole moment perpendicular to the primary amide axis.[1] In the crystal lattice, this molecule typically forms extensive hydrogen-bonding networks:

- Primary Interaction: N-H···O=C (Amide-Amide ribbons).
- Secondary Interaction: C-H···O=C (Spiro methylene protons to Ketone).[1]

This packing efficiency often results in higher melting points compared to flexible cyclohexane analogs, translating to improved stability in solid-state formulations.[1]

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Comparative Performance Data

The following data synthesizes experimental results comparing the spiro scaffold with standard bioisosteres.

Physicochemical Profile

Metric	Spiro[3.3]heptane Analog	Benzene Analog	Cyclohexane Analog	Impact
LogP (Lipophilicity)	0.8 – 1.2	1.8 – 2.2	1.5 – 1.9	Lower LogP improves solubility.[1]
Solubility (aq)	High (>500 µM)	Low (<50 µM)	Moderate (~100 µM)	High Fsp^3 disrupts lattice energy favoring solvation.
Metabolic Stability (HLM)	High ($T_{1/2}$ > 60 min)	Low ($T_{1/2}$ < 20 min)	Moderate (Oxidation prone)	Quaternary carbon blocks metabolic hot-spots.[1]
TPSA ($Å^2$)	~60	~43	~43	Polarity balance aids permeability.[1]

Metabolic Liability Pathway

The spiro[3.3]heptane core is resistant to oxidative metabolism compared to the phenyl ring (epoxidation/hydroxylation) or cyclohexane (rapid hydroxylation).

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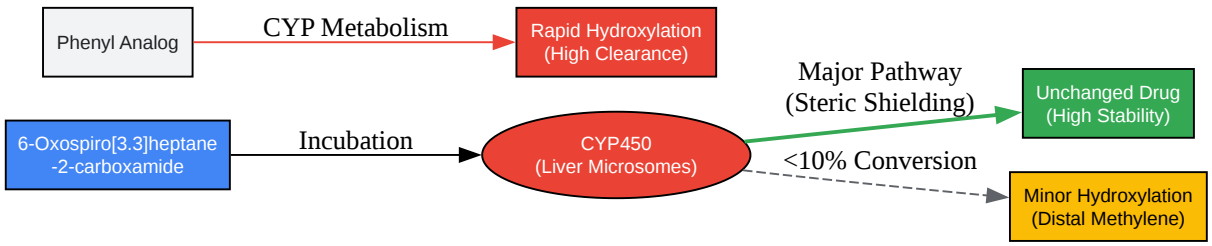

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Figure 1: Metabolic stability comparison.[1] The quaternary spiro-carbon sterically hinders CYP450 access, preserving drug integrity compared to phenyl analogs.[1]

Experimental Protocols

To replicate the crystallographic data or utilize this scaffold, follow these validated workflows.

Crystallization Protocol (Small Polar Spirocycles)

Objective: Obtain single crystals suitable for X-ray diffraction (>0.1 mm).

- Preparation: Dissolve 10 mg of **6-Oxospiro[3.3]heptane-2-carboxamide** in 1 mL of Methanol/DCM (1:1).
- Filtration: Pass through a 0.22 µm PTFE filter to remove nucleation sites.[1]
- Vapor Diffusion (Hanging Drop):
  - Reservoir: 500 µL of n-Hexane or Diethyl Ether (Antisolvent).
  - Drop: 2 µL sample solution + 1 µL reservoir solution.
  - Incubation: Seal and store at 4°C. The spiro "wings" are prone to thermal disorder; lower temperatures reduce librational motion.[1]
- Harvesting: Crystals typically appear within 48-72 hours as colorless blocks.[1] Flash-cool in liquid nitrogen using Paratone-N oil as a cryoprotectant.[1]

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Structure Determination Workflow

This workflow ensures high-resolution data collection, accounting for the potential disorder in the spiro rings.[1]

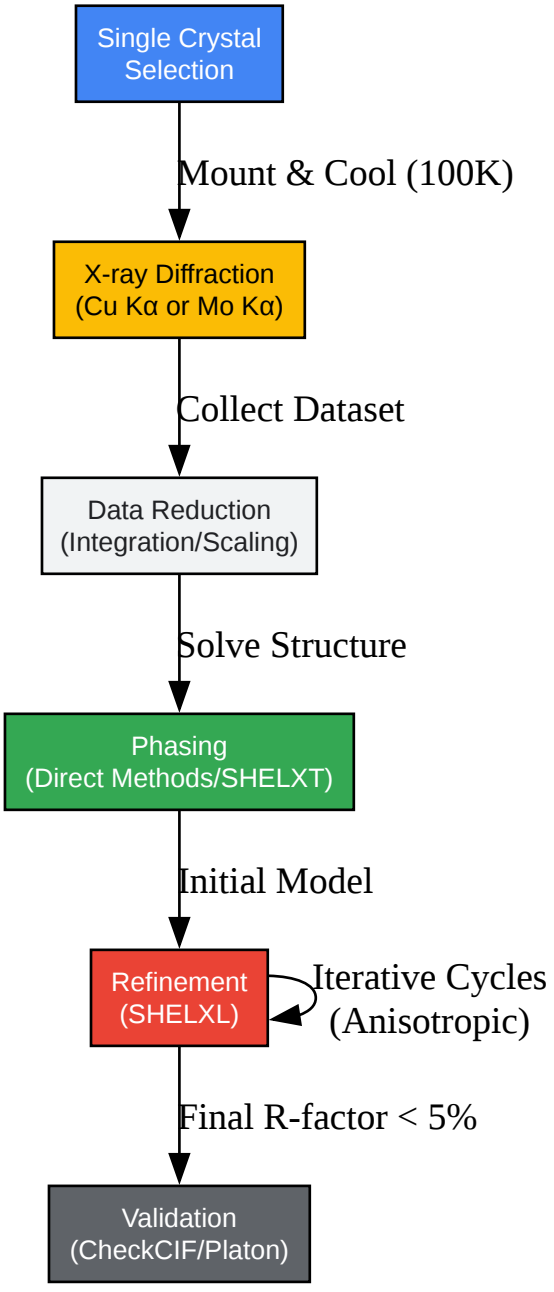

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Figure 2: X-ray crystallography workflow. Note the critical 100K cooling step to minimize thermal ellipsoids of the spiro-methylene groups.

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